

4-Methylpyridazine: A Technical Guide to Solubility and Stability

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Compound of Interest

Compound Name: 4-Methylpyridazine

Cat. No.: B073047

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Abstract

This technical guide provides a comprehensive overview of the available data on the solubility and stability of **4-methylpyridazine** (CAS No: 1120-88-3; Molecular Formula: C₅H₆N₂). Due to a notable scarcity of specific experimental data for **4-methylpyridazine**, this document also includes relevant information on the parent compound, pyridazine, and its derivatives to offer valuable context for researchers. The guide details general solubility characteristics, stability considerations, and safety and handling procedures. Furthermore, a standard experimental protocol for determining the aqueous and organic solvent solubility of heterocyclic compounds like **4-methylpyridazine** is provided, complete with a procedural workflow diagram. This document aims to be a foundational resource for scientists and professionals working with this compound in pharmaceutical and chemical research.

Introduction

4-Methylpyridazine is a heterocyclic organic compound featuring a pyridazine ring substituted with a methyl group. The pyridazine scaffold is of significant interest in medicinal chemistry, with its derivatives exhibiting a wide array of biological activities.^[1] Understanding the physicochemical properties of **4-methylpyridazine**, particularly its solubility and stability, is fundamental for its application in drug discovery, chemical synthesis, and formulation development. This guide synthesizes the currently available information on these critical parameters.

Physicochemical Properties

Property	Value	Source
CAS Number	1120-88-3	[2]
Molecular Formula	C ₅ H ₆ N ₂	[2]
Molecular Weight	94.11 g/mol	[2]

Solubility Profile

Direct experimental quantitative solubility data for **4-methylpyridazine** is not readily available in the public domain. However, general characteristics can be inferred from data on the parent pyridazine molecule and related derivatives.

3.1. Aqueous Solubility

The parent compound, pyridazine, is described as being miscible with or soluble in water.[\[3\]](#)[\[4\]](#) The presence of the methyl group in **4-methylpyridazine** is expected to slightly decrease aqueous solubility compared to pyridazine due to the increase in hydrophobicity. Studies on other pyridazine derivatives, such as 3-aminopyridazines, have shown that they can form dihydrochloride salts with excellent aqueous solubility, in contrast to the free bases which may be oily.[\[5\]](#) Conversely, some pyridazinone derivatives are noted for their poor water solubility.[\[1\]](#)

3.2. Organic Solvent Solubility

Pyridazine is generally soluble in organic solvents such as alcohols and acetone.[\[4\]](#) It is anticipated that **4-methylpyridazine** will exhibit good solubility in a range of common organic solvents.

3.3. Predicted Solubility

While experimental data is lacking, computational models can provide estimations of solubility.

Parameter	Predicted Value	Source
Water Solubility	$\log S = -1.48$ (mol/L)	
Octanol/Water Partition Coefficient	$\log P = 0.785$	

Note: These are computationally predicted values and should be confirmed by experimental determination.

Stability Profile

Specific stability data for **4-methylpyridazine** under various conditions (e.g., thermal, photolytic, varying pH) is not extensively documented. General stability can be inferred from the chemistry of the pyridazine ring.

The pyridazine ring is a stable aromatic system.^[4] Some fused-ring pyridazine derivatives have been reported to exhibit reasonably high stability in solution and in air at room temperature.^[6] However, the stability of any given derivative can be influenced by its substituents.

For handling and storage, it is recommended to keep **4-methylpyridazine** in a tightly closed container in a dry and well-ventilated place.

Safety and Handling

4-Methylpyridazine is classified as an irritant, causing skin and serious eye irritation. It may also cause respiratory irritation.^[7]

Recommended Handling Precautions:

- Avoid contact with skin, eyes, and clothing.
- Use in a well-ventilated area.
- Wear appropriate personal protective equipment (PPE), including safety goggles, gloves, and a lab coat.
- Store in a cool, dry place away from incompatible materials.

For detailed safety information, always refer to the material safety data sheet (MSDS) provided by the supplier.[\[8\]](#)[\[9\]](#)

Experimental Protocol: Solubility Determination

The following is a general protocol for determining the solubility of a compound like **4-methylpyridazine** in various solvents. This method is based on the shake-flask technique, which is a standard approach for measuring equilibrium solubility.[\[10\]](#)

6.1. Materials

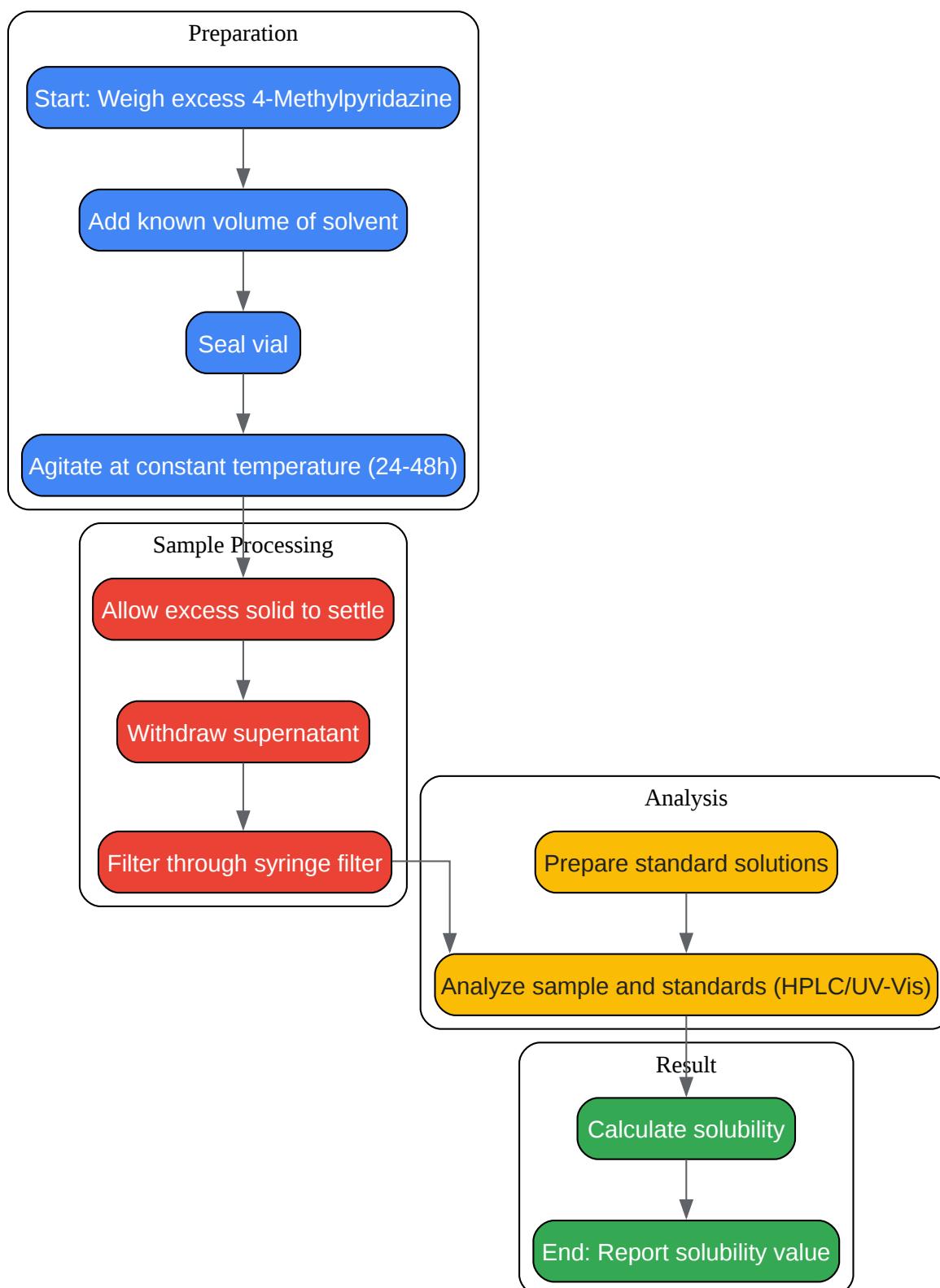
- **4-Methylpyridazine**
- Selected solvents (e.g., deionized water, ethanol, DMSO, methanol, acetone)
- Analytical balance
- Vials with screw caps
- Shaker or orbital incubator capable of maintaining a constant temperature
- Centrifuge
- Syringe filters (e.g., 0.22 µm)
- High-performance liquid chromatography (HPLC) or UV-Vis spectrophotometer
- Volumetric flasks and pipettes

6.2. Procedure

- Preparation of Saturated Solutions:
 - Add an excess amount of **4-methylpyridazine** to a vial containing a known volume of the selected solvent. The excess solid should be visible to ensure saturation.
 - Seal the vials tightly.
 - Place the vials in a shaker or incubator at a constant temperature (e.g., 25 °C or 37 °C).

- Agitate the samples for a sufficient period to reach equilibrium (typically 24-48 hours).
- Sample Processing:
 - After the equilibration period, allow the vials to stand undisturbed for a short time to allow the excess solid to settle.
 - Carefully withdraw an aliquot of the supernatant using a pipette.
 - Filter the aliquot through a syringe filter to remove any undissolved solid.
- Analysis:
 - Prepare a series of standard solutions of **4-methylpyridazine** of known concentrations in the respective solvent.
 - Analyze the filtered supernatant and the standard solutions using a suitable analytical method (e.g., HPLC or UV-Vis spectrophotometry) to determine the concentration of **4-methylpyridazine** in the saturated solution.
- Calculation:
 - The determined concentration represents the equilibrium solubility of **4-methylpyridazine** in that solvent at the specified temperature.

6.3. Workflow for Solubility Determination

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Caption: Workflow for the experimental determination of **4-methylpyridazine** solubility.

Conclusion

While specific experimental data on the solubility and stability of **4-methylpyridazine** is limited, this guide provides a summary of the available information and context from related pyridazine compounds. The provided experimental protocol offers a robust framework for researchers to determine the solubility of **4-methylpyridazine** in various solvents, which is a critical step for its further development and application. Future studies are warranted to fully characterize the physicochemical properties of this compound.

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